

In-Depth Technical Guide to the Material Safety of Cinnamic Acid-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Cinnamic acid-d6**, a deuterated form of cinnamic acid. The information presented is intended for researchers, scientists, and professionals in drug development who may be working with this compound. This document summarizes key safety data, outlines experimental methodologies for toxicological assessments, and visualizes relevant biological pathways and experimental workflows.

Chemical and Physical Properties

Cinnamic acid-d6 shares similar physical and chemical properties with its non-deuterated counterpart, trans-cinnamic acid. The primary difference is the isotopic substitution of six hydrogen atoms with deuterium, resulting in a higher molecular weight.



Property	Value	Reference
Chemical Name	(E)-3-(phenyl-d5)prop-2(3-d)- enoic acid	
Synonyms	trans-Cinnamic acid-d6, 3- Phenylacrylic acid-d6	[1]
CAS Number	91453-04-2	
Molecular Formula	C ₉ H ₂ D ₆ O ₂	[2]
Molecular Weight	154.20 g/mol	
Appearance	White to off-white crystalline solid	[3]
Melting Point	132-135 °C	[4]
Boiling Point	300 °C	[4]
Solubility	Insoluble in water; soluble in ethanol, diethyl ether, acetone, and benzene.	[5]
Isotopic Purity	≥98 atom % D	

Toxicological Data

The toxicological data for **Cinnamic acid-d6** is limited. Therefore, the data presented below is for the non-deuterated form, trans-cinnamic acid, and should be considered as an analogy. The deuteration is not expected to significantly alter the acute toxicological properties, but it may affect the pharmacokinetic and metabolic profiles of the compound.[1]



Test	Species	Route	Value	Classificati on	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	2500 mg/kg	Harmful if swallowed	[4][6]
Acute Oral Toxicity (LD50)	Mouse	Oral	>5000 mg/kg	Not classified	[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>5000 mg/kg	Not classified	[4][7]
Skin Corrosion/Irrit ation	Rabbit	Dermal	Slight irritation	Causes skin irritation	[7][8]
Serious Eye Damage/Irrita tion	Rabbit	Ocular	No eye irritation	Causes serious eye irritation (GHS Category 2A)	[5][7]
Skin Sensitization	Animal Exp.	Dermal	Negative	Not a sensitizer	[7]
Germ Cell Mutagenicity (Ames test)	-	In vitro	Negative	Not mutagenic	[7]
Carcinogenici ty	-	-	No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable,	Not classified as a carcinogen	[6][7]







possible or confirmed human carcinogen by IARC.

Hazard Identification and Safety Precautions

Based on the available data for trans-cinnamic acid, **Cinnamic acid-d6** should be handled with care. The following table summarizes the hazard classifications and recommended precautionary statements.



Hazard Class	GHS Classification	Precautionary Statements	
Skin Irritation	Category 2	H315: Causes skin irritation. P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention.	
Eye Irritation	Category 2A	H319: Causes serious eye irritation. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3	H335: May cause respiratory irritation. P261: Avoid breathing dust/fume/gas/mist/vapours/sp ray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER/doctor if you feel unwell.	

First Aid Measures:



- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms persist.[3]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and water. Get medical attention if irritation develops.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Get medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[9]

Experimental Protocols

The toxicological data for cinnamic acid is primarily based on standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. Below are detailed methodologies for the key experiments cited.

Acute Oral Toxicity (OECD Guideline 401 - Historical)

Note: OECD Guideline 401 has been deleted and replaced by alternative methods (TG 420, 423, and 425) that use fewer animals. The following is a description of the historical method likely used for older data.

- Principle: To determine the median lethal dose (LD50) of a substance when administered orally in a single dose.
- Test Animals: Healthy, young adult rats of a single strain.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered by gavage in graduated doses to several groups of animals, with one dose per group.
 - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.



- · Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.
- Data Analysis: The LD50 is calculated using a recognized statistical method.

Acute Dermal Toxicity (OECD Guideline 402)

- Principle: To determine the acute toxic effects of a substance when applied to the skin.
- Test Animals: Healthy, young adult rats, rabbits, or guinea pigs with clipped fur.
- Procedure:
 - The test substance is applied uniformly over a shaved area of at least 10% of the body surface.
 - The application site is covered with a porous gauze dressing for 24 hours.
 - Animals are observed for signs of toxicity and mortality for at least 14 days.
 - Body weight is recorded at the start, weekly, and at the end of the study.
 - A gross necropsy is performed on all animals.
- Data Analysis: The LD50 is determined, or a limit test is performed at a high dose to classify the substance.

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 431)

- Principle: To assess the potential of a substance to cause skin corrosion by measuring its
 effect on cell viability in a reconstructed human epidermis model.[10]
- Test System: A three-dimensional reconstructed human epidermis model that mimics the properties of the upper layers of human skin.[10]
- Procedure:



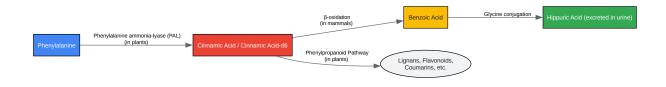
- The test substance is applied topically to the surface of the RhE tissue.[10]
- The tissue is exposed to the substance for specific time points (e.g., 3 minutes and 1 hour).
- After exposure, the tissue is rinsed and incubated.
- Cell viability is determined using a quantitative assay, typically the MTT assay, which
 measures the reduction of a yellow tetrazolium salt to a purple formazan product by
 metabolically active cells.
- Data Analysis: A substance is identified as corrosive if the cell viability falls below a certain threshold at a specified time point.[11]

Biological Pathways and Mechanisms

Cinnamic acid is a naturally occurring compound that plays a role in various biological pathways. While specific data for the d6-labeled version is not available, the general mechanisms are expected to be similar.

Biosynthesis and Metabolism

Cinnamic acid is a central intermediate in the biosynthesis of numerous natural products in plants through the phenylpropanoid pathway.[12] Its biosynthesis begins with the deamination of the amino acid phenylalanine. In mammals, cinnamic acid is primarily metabolized in the liver to benzoic acid, which is then conjugated with glycine to form hippuric acid and excreted in the urine.



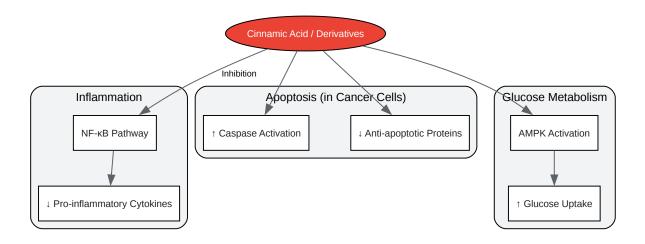
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Caption: Biosynthesis and metabolism of cinnamic acid.

Signaling Pathways in Pharmacology

Cinnamic acid and its derivatives have been shown to modulate several signaling pathways, which is of interest in drug development. These include anti-inflammatory, pro-apoptotic, and metabolic regulation pathways.



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Caption: Pharmacological signaling pathways influenced by cinnamic acid.

Stability and Reactivity

Cinnamic acid-d6 is a stable compound under normal laboratory conditions.

- Chemical Stability: Stable under recommended storage conditions.[4]
- Conditions to Avoid: Strong heating, as it can lead to decomposition.[4]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Carbon oxides (CO, CO₂) upon combustion.[3][4]



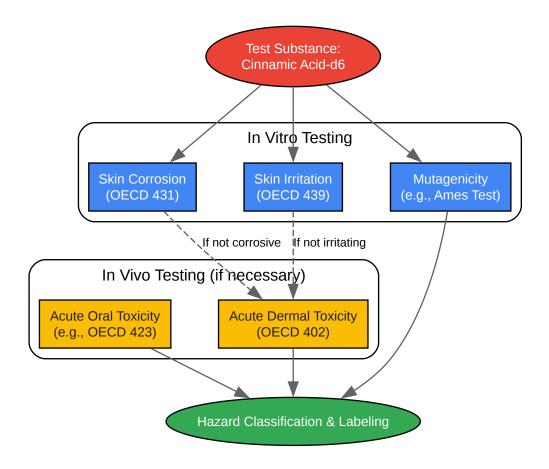
Storage and Handling

- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage at -20°C for long-term stability.[1][13]
- Handling: Handle in accordance with good industrial hygiene and safety practices. Avoid formation of dust and aerosols. Use in a well-ventilated area. Wash hands thoroughly after handling.[5][9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
 - Skin Protection: Wear protective gloves.[5]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[8]

Experimental Workflows

The following diagram illustrates a general workflow for the toxicological assessment of a chemical like **Cinnamic acid-d6**, incorporating the OECD guidelines mentioned.





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Caption: General workflow for toxicological assessment.

This guide provides a summary of the available safety data for **Cinnamic acid-d6**. It is crucial to consult the most recent and complete Safety Data Sheet (SDS) from the supplier before handling this compound and to perform a thorough risk assessment for any new experimental procedures.

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References

• 1. medchemexpress.com [medchemexpress.com]







- 2. chemscene.com [chemscene.com]
- 3. westliberty.edu [westliberty.edu]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. trans-Cinnamic Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. phytotechlab.com [phytotechlab.com]
- 7. trans-Cinnamic acid Safety Data Sheet [chemicalbook.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. iivs.org [iivs.org]
- 12. Cinnamic acid Wikipedia [en.wikipedia.org]
- 13. glpbio.com [glpbio.com]
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